

LP-922056: A Technical Guide for Researchers

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Compound of Interest

Compound Name: LP-922056

Cat. No.: B608646

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An In-depth Review of the Potent and Orally Active Notum Inhibitor for Wnt Signaling Pathway Modulation

This technical guide provides a comprehensive overview of **LP-922056** (CAS Number: 1365060-22-5), a small molecule inhibitor of the Notum pectinacylesterase. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of modulating the Wnt signaling pathway. This document synthesizes the currently available data on its mechanism of action, biological activity, and pharmacokinetic profile, presenting it in a structured and accessible format.

Core Compound Information

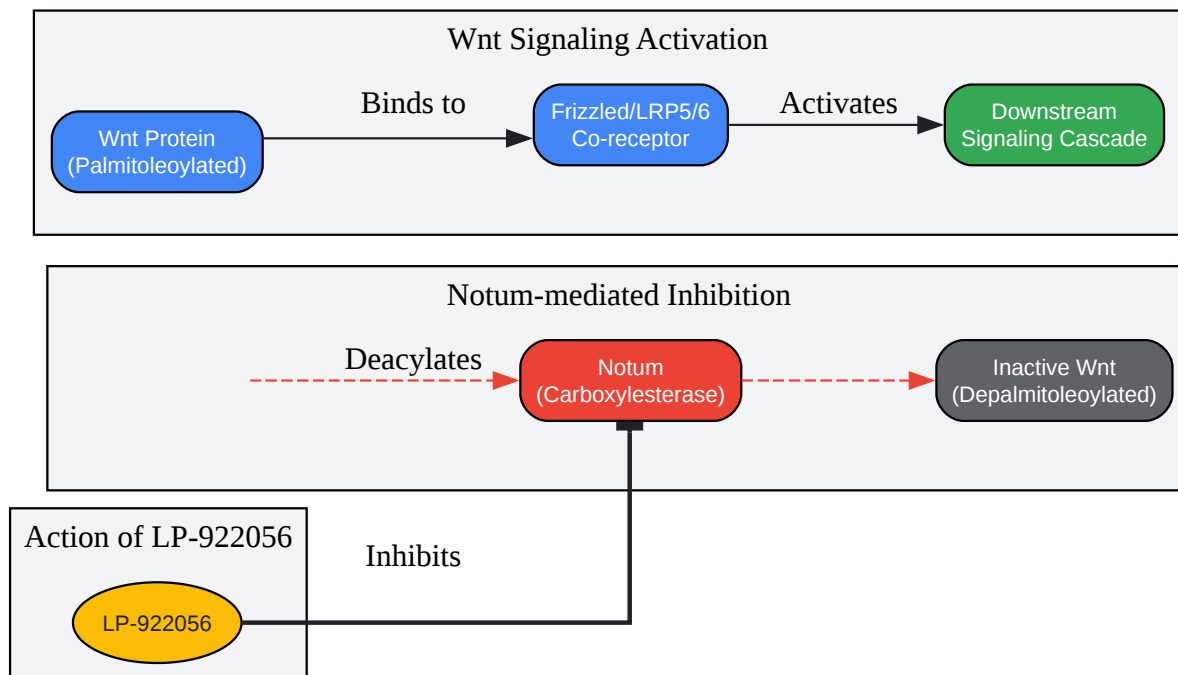
Parameter	Value	Reference
Compound Name	LP-922056	[1][2]
CAS Number	1365060-22-5	[3][4][5]
Molecular Formula	C ₁₁ H ₉ ClN ₂ O ₂ S ₂	[3][4]
Molecular Weight	300.78 g/mol	[3]
IUPAC Name	2-[(6-Chloro-7-cyclopropylthieno[3,2-d]pyrimidin-4-yl)thio]acetic acid	[3][5]
Synonyms	LP 922056	
Appearance	White to beige solid/powder	[5]
Solubility	Soluble in DMSO (up to 125 mg/mL)	[3][4]
Storage	Store at -20°C	[3]

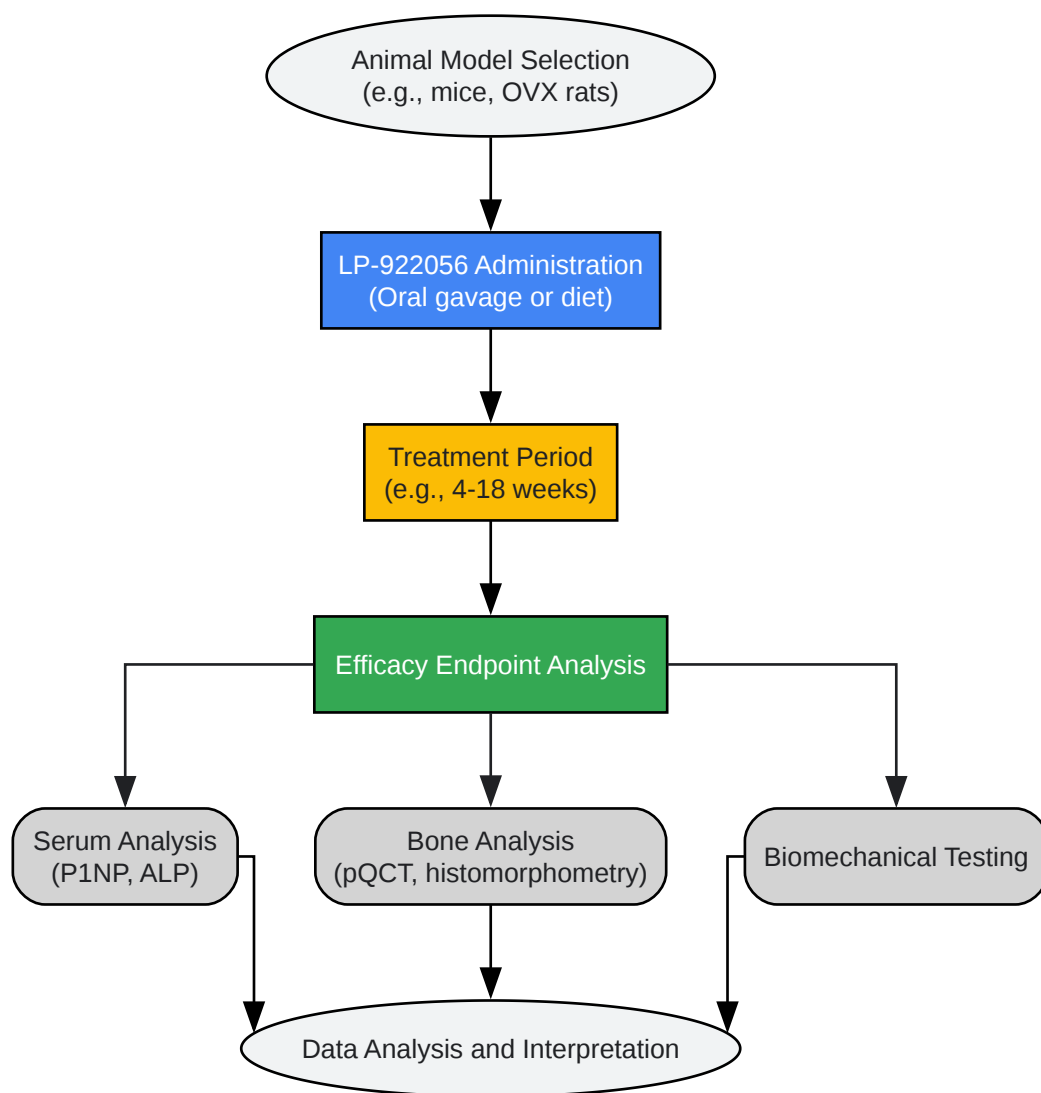
Mechanism of Action: Targeting the Wnt Signaling Pathway

LP-922056 is a highly potent and orally active inhibitor of Notum, a carboxylesterase that acts as a key negative regulator of the Wnt signaling pathway.[1][2][6] The Wnt pathway is crucial for a multitude of cellular processes, including cell fate determination, proliferation, and tissue homeostasis.[7][8]

Notum exerts its inhibitory effect by removing an essential palmitoleate group from Wnt proteins. This depalmitoleoylation renders the Wnt ligands inactive, preventing them from binding to their Frizzled (FZD) and LRP5/6 co-receptors and initiating downstream signaling cascades.[1][7][8]

By inhibiting Notum, **LP-922056** prevents the deacylation of Wnt proteins, thereby maintaining their active state and potentiating Wnt signaling.[3] This mechanism of action has significant therapeutic implications, particularly in diseases associated with compromised Wnt signaling, such as osteoporosis.[1][8]





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